

5-(tert-Butyl)-2-methoxybenzaldehyde chemical properties

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Compound of Interest

Compound Name: 5-(tert-Butyl)-2-methoxybenzaldehyde

Cat. No.: B1277133

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An In-Depth Technical Guide to **5-(tert-Butyl)-2-methoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-(tert-Butyl)-2-methoxybenzaldehyde, a substituted aromatic aldehyde, is a key intermediate in the synthesis of complex organic molecules.^[1] Its unique structural features—a sterically demanding tert-butyl group and an electron-donating methoxy group—impart specific reactivity and properties that make it a valuable building block in various fields, including pharmaceutical development and material science.^{[1][2]} This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and applications of this versatile compound.

Physicochemical Properties

The physical and chemical properties of **5-(tert-Butyl)-2-methoxybenzaldehyde** are summarized in the table below. The compound presents as a solid at room temperature, with a relatively low melting point.^[2] Its solubility in nonpolar solvents like chloroform and ethyl acetate is limited.^[2]

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₂	[3][4][5]
Molecular Weight	192.25 g/mol	[3][4][5]
CAS Number	85943-26-6	[3][4][5]
Appearance	Pale yellow oil to pale yellow semi-solid	[2][6]
Melting Point	32 °C	[2]
Boiling Point	128 °C at 3.5 Torr	[2]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[2]
Storage	Inert atmosphere, Room Temperature	[2][7]

Molecular Structure:

The structure of **5-(tert-Butyl)-2-methoxybenzaldehyde** is characterized by a benzene ring substituted with an aldehyde group, a methoxy group, and a tert-butyl group. The IUPAC name for this compound is 5-tert-butyl-2-methoxybenzaldehyde.[4]

Caption: Molecular Structure of **5-(tert-Butyl)-2-methoxybenzaldehyde**

Synthesis of 5-(tert-Butyl)-2-methoxybenzaldehyde

A common synthetic route to **5-(tert-Butyl)-2-methoxybenzaldehyde** involves the formylation of 1-tert-butyl-4-methoxybenzene.[8] The following protocol is based on established methods.

Experimental Protocol:

Materials:

- 1-tert-butyl-4-methoxy-benzene
- Hexamethylenetetramine

- Trifluoroacetic acid (TFA)
- Ethyl acetate
- Petroleum ether
- Silica gel for column chromatography

Procedure:

- To a solution of 1-tert-butyl-4-methoxy-benzene (1 equivalent) in TFA, add hexamethylenetetramine (2 equivalents).[8]
- Stir the mixture at 80 °C for 16 hours.[8]
- Monitor the reaction progress by LC-MS to confirm the formation of the desired product.
- After completion, concentrate the reaction mixture under reduced pressure to obtain a residue.[8]
- Purify the residue by flash silica gel chromatography, eluting with a gradient of 0-3% ethyl acetate in petroleum ether.[8]
- The final product, **5-(tert-Butyl)-2-methoxybenzaldehyde**, is obtained as a yellow liquid with a reported yield of 68%.[8]



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Caption: Synthesis Workflow for **5-(tert-Butyl)-2-methoxybenzaldehyde**

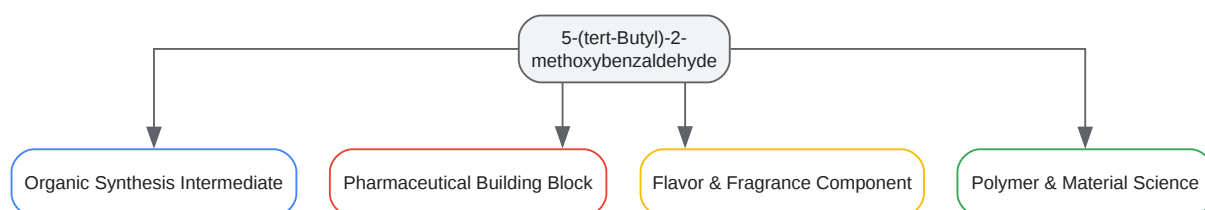
Reactivity and Applications

The reactivity of **5-(tert-Butyl)-2-methoxybenzaldehyde** is governed by the interplay of its functional groups. The aldehyde group is susceptible to nucleophilic addition and condensation

reactions, while the electron-donating methoxy group and the bulky tert-butyl group influence the reactivity of the aromatic ring, directing further substitutions.[1]

Key Applications:

- **Organic Synthesis:** It serves as a crucial intermediate for synthesizing more complex functionalized aromatic compounds.[1]
- **Pharmaceuticals:** This compound is a building block in the development of new drug candidates. The tert-butyl and methoxy groups can enhance properties like lipophilicity and metabolic stability, which are important for pharmacokinetics.[1]
- **Flavors and Fragrances:** Its aromatic aldehyde structure gives it a pleasant, sweet, and floral fragrance, making it useful in the perfume and flavor industries.[1]
- **Polymer and Material Science:** The aldehyde group allows it to be used as a precursor in the synthesis of polymerizable monomers for high-performance materials.[1] It is also a reagent in the preparation of conjugated polymers and highly selective fluorescent sensors.[2]



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Caption: Applications of **5-(tert-Butyl)-2-methoxybenzaldehyde**

Spectral Data

The following is a summary of the reported ¹H NMR data for **5-(tert-Butyl)-2-methoxybenzaldehyde**.

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
1.26	s	9H	tert-Butyl protons
3.89	s	3H	Methoxy protons
7.16	d, J=8.8 Hz	1H	Aromatic proton
7.63 - 7.73	m	2H	Aromatic protons
10.28 - 10.38	m	1H	Aldehyde proton

Note: The NMR data is from a synthesis described in DMSO-d6.[8]

Safety and Handling

5-(tert-Butyl)-2-methoxybenzaldehyde is classified as a hazardous substance. It may cause an allergic skin reaction and is toxic to aquatic life with long-lasting effects.[4]

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.[4]
- H411: Toxic to aquatic life with long lasting effects.[4]

Precautionary Measures:

- Wear protective gloves, clothing, and eye/face protection.[9]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[9]
- Wash hands and any exposed skin thoroughly after handling.[9]
- Use only outdoors or in a well-ventilated area.[9]
- Store in a well-ventilated place and keep the container tightly closed.[9]
- Dispose of contents/container to an approved waste disposal plant.[9]

In case of skin contact, wash with plenty of soap and water. If skin irritation or rash occurs, seek medical advice.[9] For eye contact, rinse cautiously with water for several minutes.[9] If inhaled, remove the person to fresh air.[9] If swallowed, call a poison center or doctor if you feel unwell.[9]

Conclusion

5-(tert-Butyl)-2-methoxybenzaldehyde is a valuable and versatile chemical intermediate with a range of applications in both research and industry. Its unique substitution pattern provides a platform for the synthesis of diverse and complex molecules. As with all chemicals, proper handling and safety precautions are essential when working with this compound.

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